

Application Notes and Protocols for the Purification of 13-Methyltetracosanoyl-CoA

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Compound of Interest

Compound Name: 13-Methyltetracosanoyl-CoA

Cat. No.: B15550171

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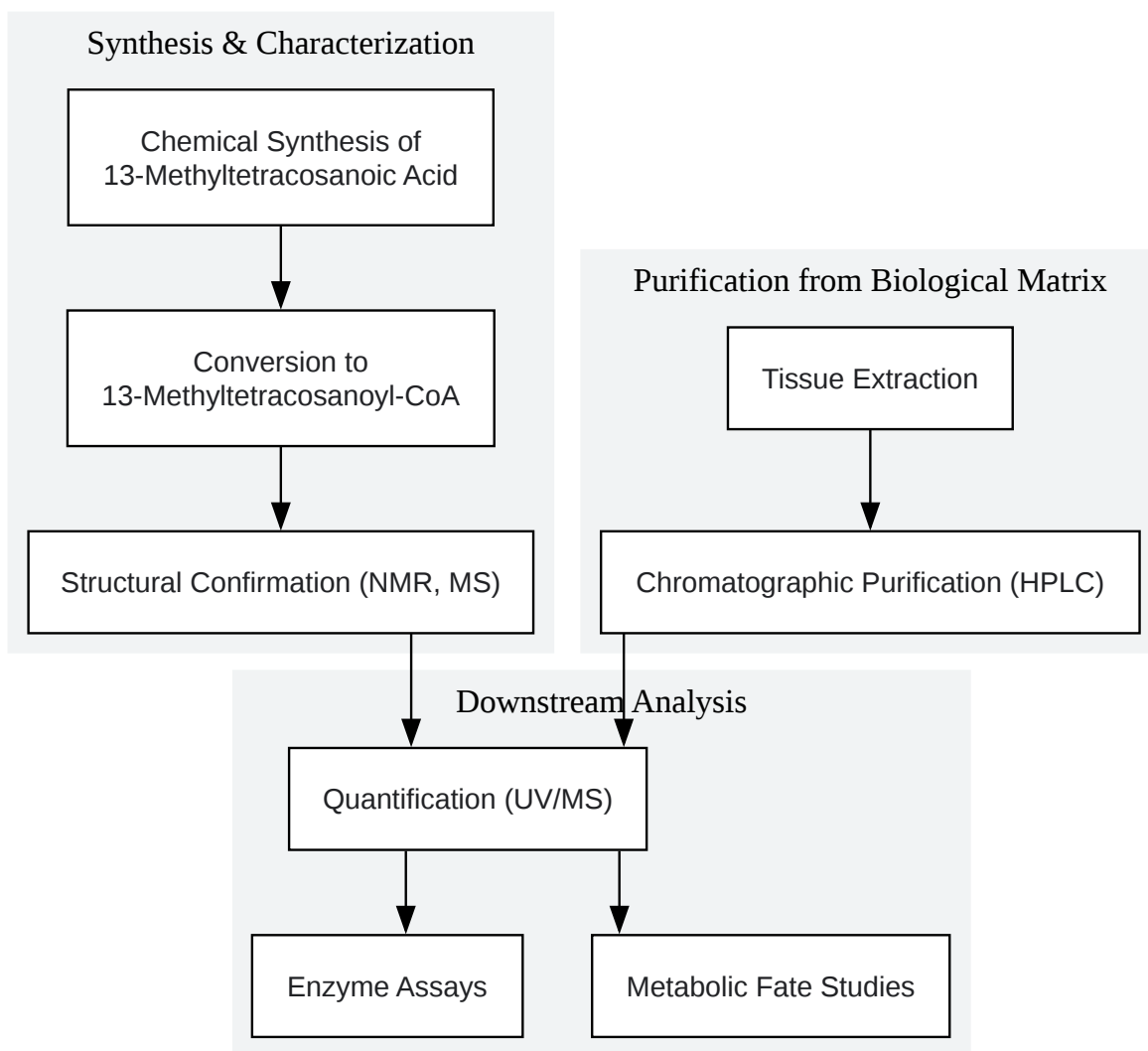
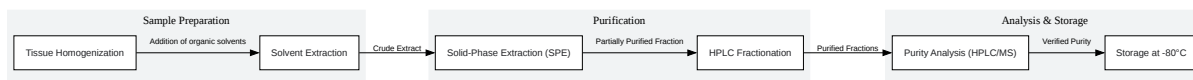
This document provides detailed methodologies for the purification of **13-Methyltetracosanoyl-CoA**, a long-chain branched fatty acyl-CoA. The protocols outlined below are based on established techniques for the purification of similar lipid molecules and are intended to serve as a comprehensive guide.

Introduction

13-Methyltetracosanoyl-CoA is a branched-chain fatty acyl-coenzyme A thioester. The purification of such molecules is crucial for various research applications, including enzyme assays, metabolic studies, and as standards for analytical method development. The following sections detail a generalized workflow for the purification of **13-Methyltetracosanoyl-CoA**, encompassing extraction from biological matrices, solid-phase extraction, and chromatographic separation.

General Purification Strategy

The purification of **13-Methyltetracosanoyl-CoA** typically involves a multi-step process to isolate the molecule from complex mixtures. The general workflow is depicted below.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com